

Optimizing Ac-LEHD-AMC Concentration for Kinetic Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: Ac-LEHD-AMC

Cat. No.: B3026354

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Introduction

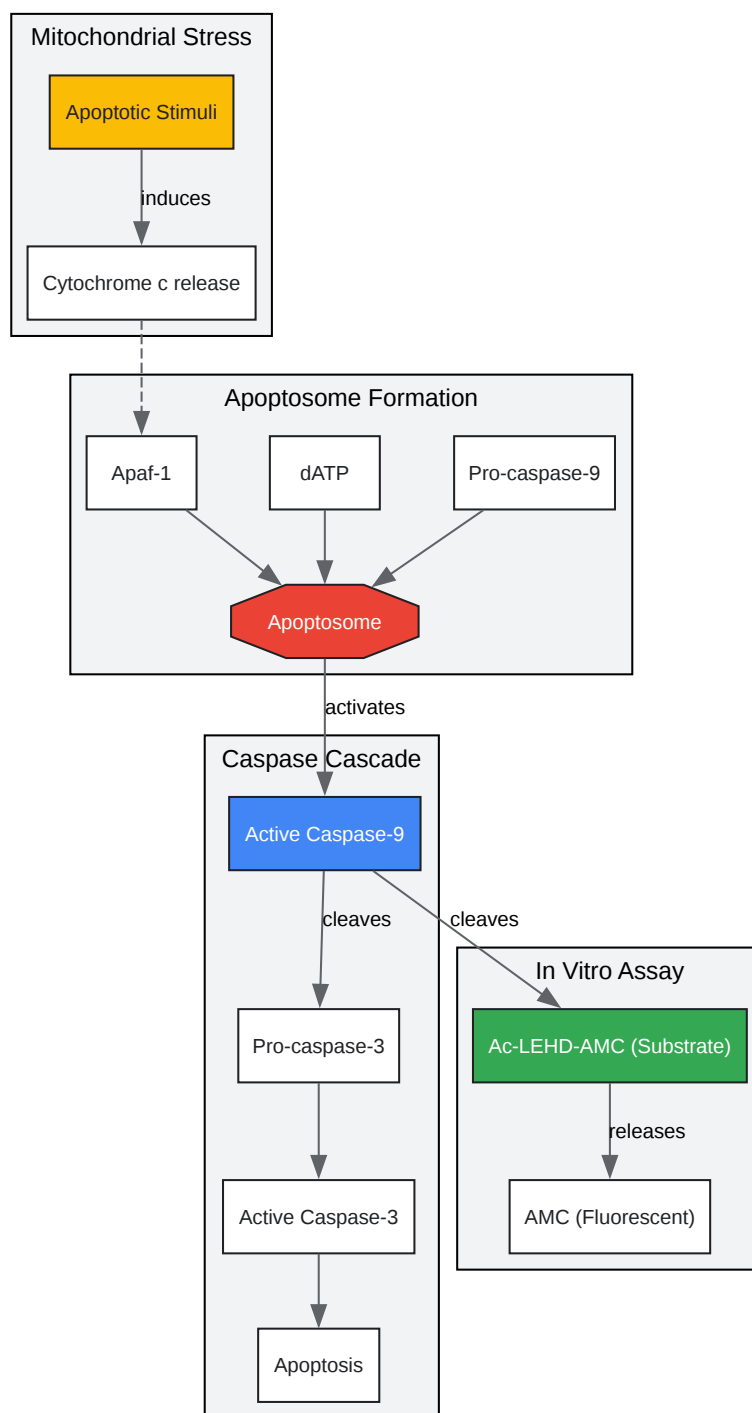
Ac-LEHD-AMC is a fluorogenic substrate utilized for the kinetic analysis of caspase-9, an initiator caspase pivotal in the apoptotic signaling cascade. The substrate consists of the tetrapeptide sequence Leucine-Glutamic acid-Histidine-Aspartic acid, which is the recognition sequence for caspase-9. This peptide is conjugated to 7-amino-4-methylcoumarin (AMC). In its intact form, the substrate is non-fluorescent. However, upon cleavage by active caspase-9 between the aspartate and AMC residues, the liberated AMC fluoresces, with excitation and emission maxima typically around 340-360 nm and 440-460 nm, respectively.^{[1][2]} The rate of this fluorescence increase is directly proportional to the caspase-9 activity.

Optimizing the substrate concentration is a critical step in developing a robust and reliable kinetic assay. This ensures that the enzyme is operating under conditions that yield accurate and reproducible data, which is essential for applications such as inhibitor screening and determining enzyme kinetic parameters like K_m and V_{max} . These application notes provide a detailed protocol for optimizing the **Ac-LEHD-AMC** concentration for caspase-9 kinetic assays.

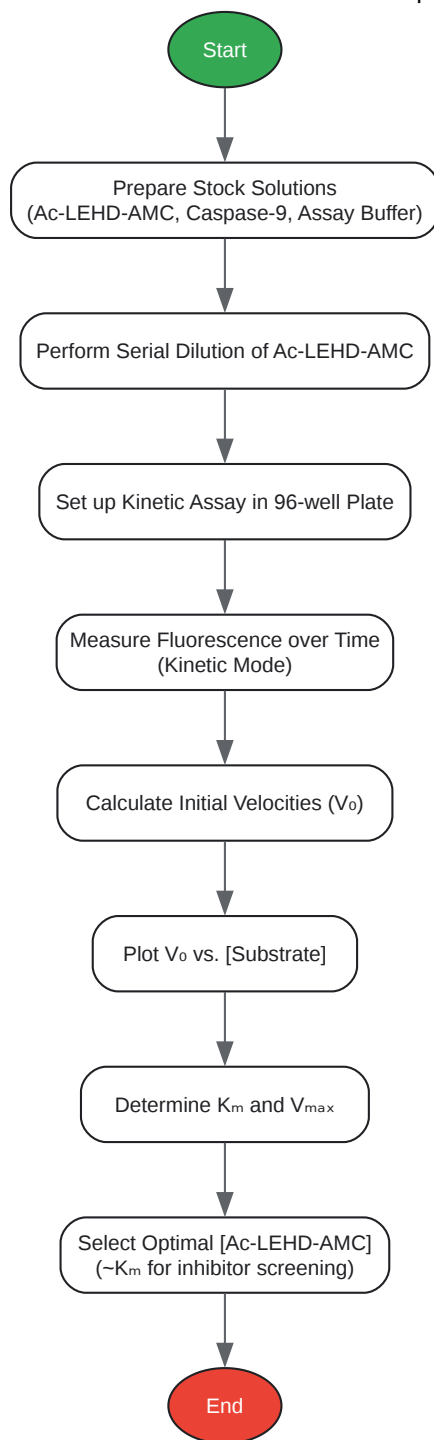
Signaling Pathway

The following diagram illustrates the role of caspase-9 in the intrinsic apoptotic pathway, leading to the cleavage of substrates like **Ac-LEHD-AMC**.

Caspase-9 Activation and Substrate Cleavage



Workflow for Ac-LEHD-AMC Concentration Optimization

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References

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- 2. medchemexpress.com [medchemexpress.com]
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